

# A Technical Guide to DL-Cysteine Hydrochloride Hydrate: Molecular Properties and Applications

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## Compound of Interest

Compound Name: *DL-cysteine hydrochloride hydrate*

Cat. No.: *B057344*

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This technical guide provides an in-depth overview of the core molecular characteristics of **DL-cysteine hydrochloride hydrate**, tailored for researchers, scientists, and professionals in drug development. This document presents key quantitative data, outlines a hypothetical experimental protocol, and includes visualizations to illustrate molecular structure and potential laboratory applications.

## Core Molecular Data

DL-cysteine hydrochloride is a salt of the non-essential amino acid DL-cysteine. It is commonly available in its monohydrate form. This compound serves as a crucial component in various research and development applications, including as a precursor in chemical syntheses and as a component in cell culture media.

Below is a summary of the key molecular properties for both the monohydrate and anhydrous forms of DL-cysteine hydrochloride.

Property	DL-Cysteine Hydrochloride Monohydrate	DL-Cysteine Hydrochloride Anhydrous
Molecular Formula	$C_3H_7NO_2S \cdot HCl \cdot H_2O$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> or $C_3H_{10}ClNO_3S$ <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	$C_3H_7NO_2S \cdot HCl$ <a href="#">[7]</a> <a href="#">[8]</a> or $C_3H_8ClNO_2S$ <a href="#">[9]</a>
Molecular Weight	175.63 g/mol <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a> or 175.64 g/mol <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[12]</a>	157.62 g/mol <a href="#">[7]</a> <a href="#">[8]</a>
Synonyms	DL-Cysteine HCl monohydrate, H-DL-Cys-OH HCl H <sub>2</sub> O <a href="#">[4]</a>	L-Cysteine HCl anhydrous <a href="#">[7]</a>

## Hypothetical Experimental Protocol: Assessing the Antioxidant Activity of DL-Cysteine Hydrochloride Hydrate

This section outlines a detailed methodology for a common in vitro assay to determine the antioxidant potential of **DL-cysteine hydrochloride hydrate**.

Objective: To quantify the free radical scavenging activity of **DL-cysteine hydrochloride hydrate** using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

Materials:

- DL-cysteine hydrochloride monohydrate
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (analytical grade)
- Ascorbic acid (positive control)
- 96-well microplate
- Spectrophotometer (plate reader)
- Standard laboratory glassware and pipettes

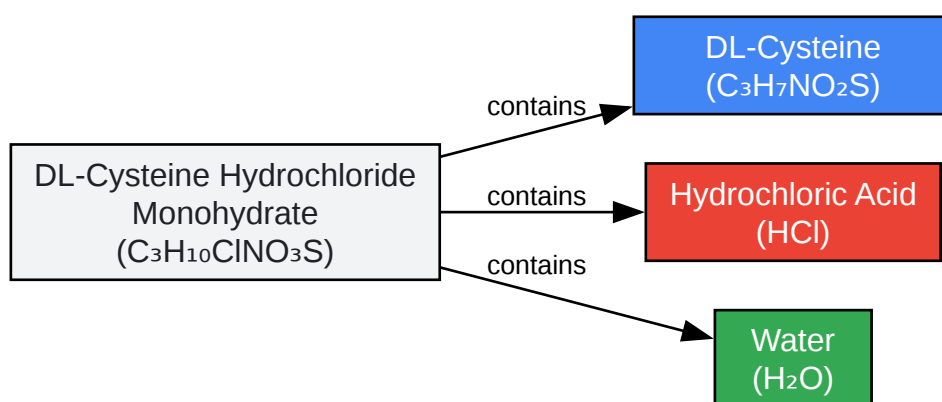
#### Procedure:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of DL-cysteine hydrochloride monohydrate in methanol.
  - Prepare a 1 mg/mL stock solution of ascorbic acid in methanol.
  - Prepare a 0.1 mM solution of DPPH in methanol. Keep this solution in the dark to prevent degradation.
- Assay Protocol:
  - Create a serial dilution of the DL-cysteine hydrochloride monohydrate stock solution to obtain concentrations ranging from 10 µg/mL to 500 µg/mL.
  - In a 96-well microplate, add 100 µL of each sample dilution to separate wells.
  - Add 100 µL of the 0.1 mM DPPH solution to each well containing the sample.
  - For the positive control, repeat the serial dilution for ascorbic acid and add DPPH solution.
  - For the blank, mix 100 µL of methanol with 100 µL of the DPPH solution.
  - Incubate the plate in the dark at room temperature for 30 minutes.
- Data Collection:
  - Measure the absorbance of each well at 517 nm using a microplate spectrophotometer.
- Calculation of Scavenging Activity:
  - The percentage of DPPH radical scavenging activity is calculated using the following formula:
    - % Scavenging Activity =  $[(\text{Abs\_blank} - \text{Abs\_sample}) / \text{Abs\_blank}] \times 100$
    - Where Abs\_blank is the absorbance of the DPPH solution without a sample, and Abs\_sample is the absorbance of the sample with the DPPH solution.

- Data Analysis:
  - Plot the percentage of scavenging activity against the concentration of DL-cysteine hydrochloride monohydrate to determine the  $IC_{50}$  value (the concentration required to scavenge 50% of the DPPH radicals).

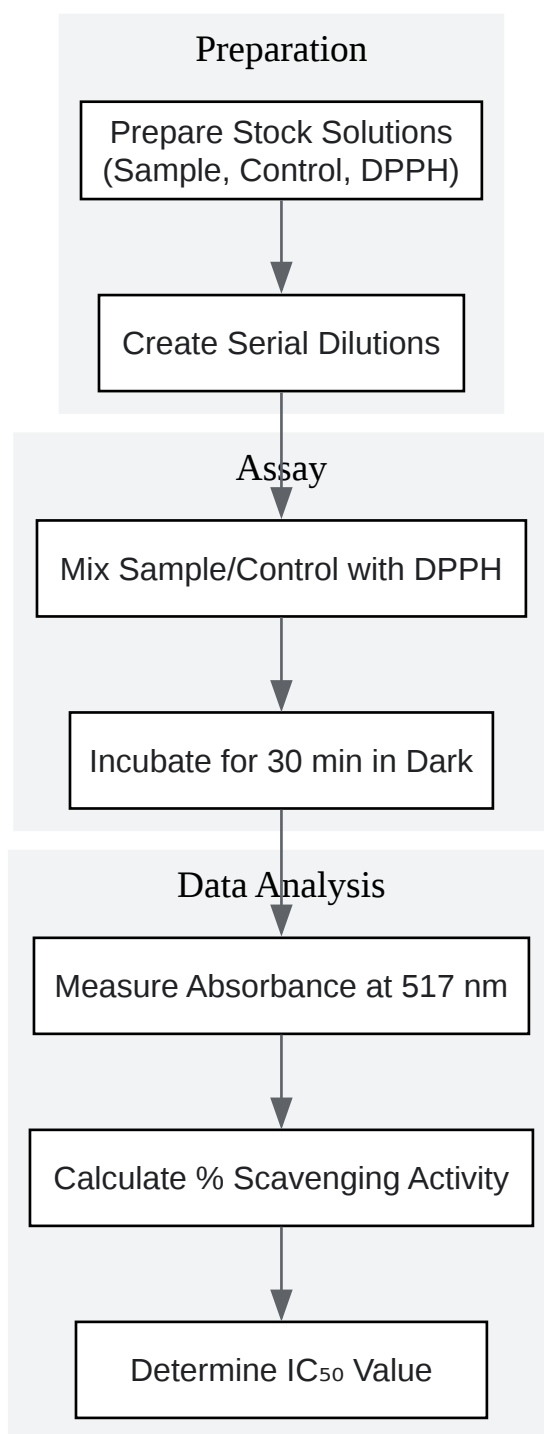
## Visualizations

The following diagrams illustrate the molecular composition and a hypothetical experimental workflow involving **DL-cysteine hydrochloride hydrate**.



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Molecular composition of DL-Cysteine Hydrochloride Monohydrate.



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Workflow for DPPH antioxidant assay.

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